

An In-depth Technical Guide to the Physical Properties of Kitol Crystals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Kitol*

Cat. No.: B1673656

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Kitol, a crystalline alcohol derived from mammalian liver oils, is recognized as a provitamin A. This document provides a comprehensive overview of the known physical properties of **Kitol** crystals, drawing from foundational research in the mid-20th century. It is intended to serve as a technical guide for researchers, scientists, and professionals in drug development who may encounter this or similar compounds in their work. This guide consolidates available quantitative data into structured tables for ease of comparison, outlines the experimental protocols used in its characterization, and presents a logical workflow for its analysis. While the molecular structure of **Kitol** has been elucidated, detailed crystallographic data remains elusive in the current body of scientific literature.

Introduction

First isolated by Embree and Shantz in 1943 from whale liver oil, **Kitol** is a dimeric form of Vitamin A.^[1] Its potential to yield Vitamin A upon heating has made it a subject of interest in nutritional science and biochemistry.^[2] The successful crystallization of **Kitol** by Baxter and co-workers in 1947 paved the way for more detailed structural and physical characterization.^[1] This guide synthesizes the findings from these and subsequent studies to provide a detailed technical resource on the physical properties of **Kitol** crystals.

Physicochemical Properties

The fundamental physicochemical properties of **Kitol** are summarized below. It is a crystalline alcohol with the molecular formula C40H60O2.[\[3\]](#)

Property	Value	Reference
Molecular Formula	C40H60O2	[3]
Molecular Weight	572.90 g/mol	
Appearance	Crystalline solid	
Percent Composition	C: 83.86%, H: 10.56%, O: 5.59%	
CAS Registry Number	4626-00-0	

Thermal and Optical Properties

The melting point of **Kitol** has been reported with some variation across different studies, which may be attributable to the purity of the samples analyzed. Its optical activity and UV absorbance are key identifiers.

Property	Value	Reference
Melting Point	88-90°C (Embree)	
	98-100°C (Chatan)	
	72°C (Tawara)	
Optical Rotation	$[\alpha]_D$ -2.6° (c = 1.1 in chloroform)	
UV Absorption Maximum (λ_{max})	290 nm (E1%1cm 586)	

Solubility and Stability

Detailed solubility data for **Kitol** in a wide range of organic solvents is not extensively documented. However, it is known to be soluble in dimethyl sulfoxide (DMSO) and was crystallized from methanol. **Kitol** is noted to be labile in the presence of light and air, and when in petroleum ether solution.

Crystallographic Properties

Despite its crystalline nature, detailed X-ray crystallographic data for **Kitol**, such as its crystal system, space group, and unit cell dimensions, are not available in the reviewed scientific literature. The determination of these properties would require further experimental investigation.

Experimental Protocols

The following sections describe generalized experimental methodologies relevant to the characterization of **Kitol** crystals, supplemented with specific details where available from the literature.

Isolation and Purification

A general procedure for the isolation of **Kitol** from liver oil involves the following steps:

- Saponification: The oil is saponified to separate the fatty acids.
- Extraction: The unsaponifiable matter, containing **Kitol**, is extracted with a suitable solvent like petroleum ether.
- Chromatography: The extract is then subjected to chromatographic techniques to concentrate the **Kitol** fraction.
- Crystallization: The concentrated **Kitol** is crystallized from a solvent such as methanol.

Melting Point Determination

A standard capillary melting point method is employed:

- A small amount of the dried, powdered **Kitol** crystal is packed into a capillary tube, sealed at one end.

- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature range from the first appearance of liquid to the complete melting of the solid is recorded as the melting point.

UV-Visible Spectroscopy

To determine the absorption maximum:

- A solution of **Kitol** of known concentration is prepared in a UV-transparent solvent (the specific solvent used for the reported λ_{max} of 290 nm is not consistently specified in the literature, though chloroform was used for optical rotation measurements).
- A UV-Vis spectrophotometer is blanked using the pure solvent.
- The absorbance of the **Kitol** solution is measured over a range of wavelengths (e.g., 200-400 nm).
- The wavelength at which maximum absorbance occurs (λ_{max}) is identified.

Mass Spectrometry

The structure of **Kitol** was investigated using mass spectrometry. A general procedure would be:

- The **Kitol** sample is introduced into the ion source of the mass spectrometer. The study by Giannotti et al. (1966) utilized an A.E.I. MS9 mass spectrometer.
- The sample is ionized.
- The resulting ions are separated based on their mass-to-charge ratio (m/z).
- A detector records the abundance of each ion, generating a mass spectrum. The base peak observed for **Kitol** was at m/e 286, corresponding to the mass of Vitamin A.

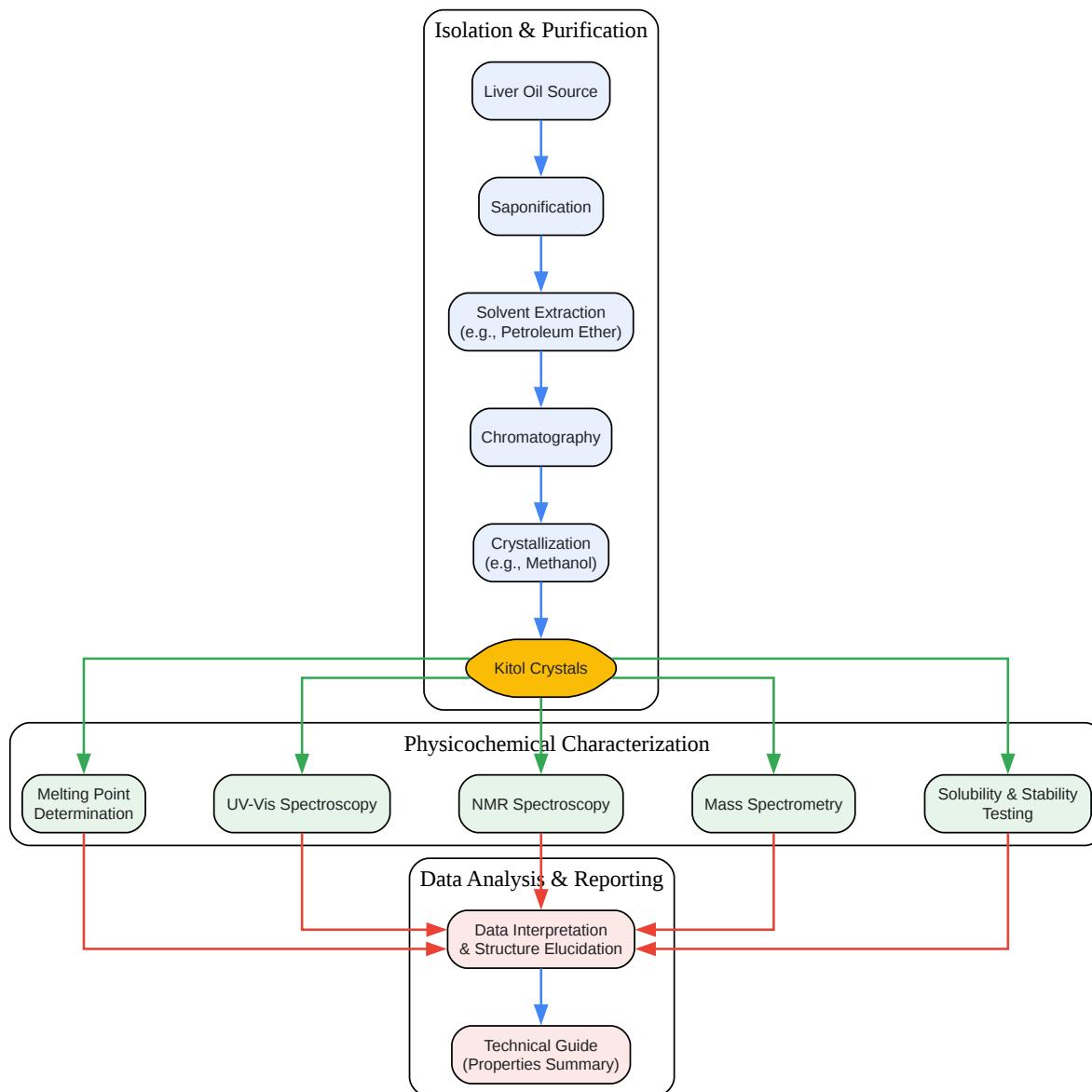
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy was instrumental in elucidating the structure of **Kitol**. A typical protocol for ^1H NMR would involve:

- Dissolving a small amount of the **Kitol** sample in a suitable deuterated solvent.
- Placing the solution in an NMR tube.
- Acquiring the NMR spectrum using a spectrometer. The spectrum of perhydro**kitol** diacetate was noted to show the presence of two acetyl methyl groups and acetoxymethylenes, confirming the primary nature of the alcohol groups in **Kitol**.

Visualized Experimental Workflow

The following diagram illustrates a general workflow for the characterization of **Kitol** crystals based on the discussed experimental protocols.

[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and characterization of **Kitol** crystals.

Conclusion

Kitol is a historically significant natural product with well-defined chemical and some physical properties. This guide provides a consolidated resource of its known characteristics, including its molecular formula, molecular weight, melting point, and spectroscopic data. However, a notable gap in the scientific literature is the absence of detailed crystallographic information. The provided experimental protocols and workflow are intended to guide researchers in the analysis of **Kitol** or similar crystalline compounds. Future research involving single-crystal X-ray diffraction would be invaluable in completing the physical characterization of this intriguing provitamin.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. The structure of kitol - Chemical Communications (London) (RSC Publishing) [pubs.rsc.org]
- 2. The structure of kitol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. The structure of kitol - Chemical Communications (London) (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of Kitol Crystals]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1673656#physical-properties-of-kitol-crystals>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com